

# "3-Ethyl-1-phenyl-1H-pyrazol-5-amine" CAS number lookup and verification

**Author:** BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest	
Compound Name:	3-Ethyl-1-phenyl-1H-pyrazol-5-amine
Cat. No.:	B1603554
	<a href="#">Get Quote</a>

## An In-Depth Technical Guide to 3-Ethyl-1-phenyl-1H-pyrazol-5-amine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-Ethyl-1-phenyl-1H-pyrazol-5-amine**, a heterocyclic amine with significant potential in medicinal chemistry and materials science. This document consolidates critical information regarding its chemical identity, properties, synthesis, safe handling, and analytical characterization to support its application in research and development.

## Chemical Identity and Properties

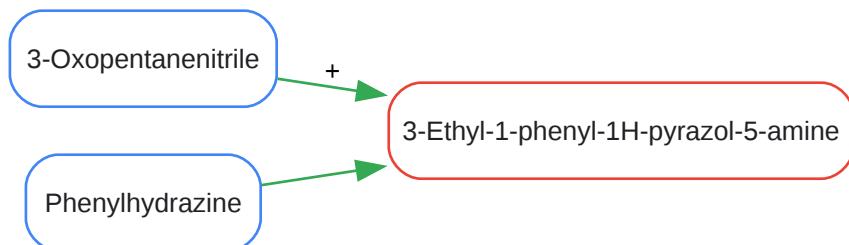
Chemical Name: **3-Ethyl-1-phenyl-1H-pyrazol-5-amine**

CAS Number: 1017781-37-1[\[1\]](#)

Molecular Formula: C<sub>11</sub>H<sub>13</sub>N<sub>3</sub>[\[2\]](#)

Molecular Weight: 187.24 g/mol [\[2\]](#)

Structure:



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. PubChemLite - 3-ethyl-1-phenyl-1h-pyrazol-5-amine (C11H13N3) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. ["3-Ethyl-1-phenyl-1H-pyrazol-5-amine" CAS number lookup and verification]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1603554#3-ethyl-1-phenyl-1h-pyrazol-5-amine-cas-number-lookup-and-verification>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)